

4-Fluorophenibut hydrochloride storage and handling best practices.

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Compound of Interest

Compound Name: 4-Fluoro phenibut hydrochloride

Cat. No.: B2869861

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4-Fluorophenibut Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe storage and handling of 4-Fluorophenibut hydrochloride.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for 4-Fluorophenibut hydrochloride?

For long-term storage, it is recommended to store 4-Fluorophenibut hydrochloride at -20°C.^[1]^[2] Some suppliers also suggest that storage in a cool, dry place is adequate for shorter periods.^[3]^[4]

Q2: How should I handle 4-Fluorophenibut hydrochloride upon receipt?

Upon receipt, the compound, which is typically a crystalline solid or white powder, should be stored in a tightly sealed container.^[3] For transport, it may be shipped on wet ice or at room temperature, as it is stable for a few days at ambient temperatures.^[1]^[5]

Q3: What is the shelf-life of 4-Fluorophenibut hydrochloride?

When stored correctly at -20°C, 4-Fluorophenibut hydrochloride has a shelf-life of at least 24-36 months, with some sources indicating stability for over 5 years.[2][6]

Q4: Is 4-Fluorophenibut hydrochloride sensitive to light?

While not explicitly stated in all safety data sheets, some suppliers provide the compound in UV-resistant bags, suggesting that protection from light is a good practice.[3]

Q5: What are the appropriate solvents for 4-Fluorophenibut hydrochloride?

4-Fluorophenibut hydrochloride is soluble in various solvents, including Dimethyl Sulfoxide (DMSO), methanol, and water.[3][6]

Q6: What personal protective equipment (PPE) should be worn when handling this compound?

Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn. Although one safety data sheet indicates no special handling precautions are required[7], a related compound, Phenibut hydrochloride, is known to cause skin and eye irritation[8]. Therefore, exercising caution is recommended.

Q7: Are there any known incompatibilities with 4-Fluorophenibut hydrochloride?

Current safety data sheets do not list any specific materials that are incompatible with 4-Fluorophenibut hydrochloride.[7]

Q8: What should I do in case of a spill?

In the event of a spill, the material should be mechanically picked up.[7] Ensure the area is well-ventilated. Avoid generating dust.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound has changed color or appearance.	Improper storage (exposure to light, moisture, or elevated temperatures).	Discontinue use of the compound and procure a new batch. Review storage procedures to ensure compliance with the recommended -20°C in a tightly sealed, light-resistant container.
Difficulty dissolving the compound.	Incorrect solvent or insufficient mixing.	Confirm the appropriate solvent is being used (e.g., DMSO, methanol, water). ^{[3][6]} Use sonication or vortexing to aid dissolution.
Inconsistent experimental results.	Compound degradation due to improper storage or handling.	Verify the storage conditions and age of the compound. If degradation is suspected, it is advisable to use a fresh batch. Consider performing a purity analysis.

Quantitative Storage and Stability Data

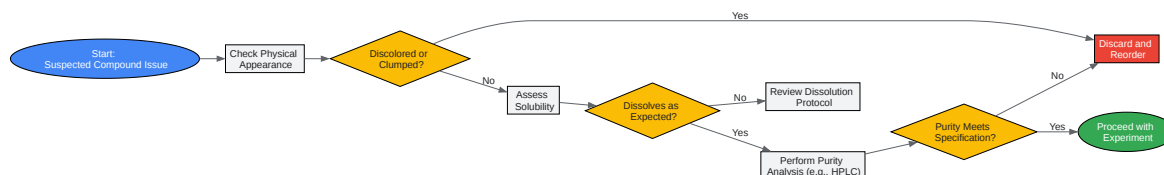
Storage Condition	Form	Duration	Reference
-20°C	Powder	3 years	^[5]
4°C	Powder	2 years	^[5]
-80°C	In Solvent	6 months	^[5]
-20°C	In Solvent	1 month	^[5]
-20°C	Crystalline Solid	≥ 5 years	^{[2][6]}
Cool, Dry Place	Powder	24-36 months	

Experimental Protocols

Protocol for Assessing Compound Purity via High-Performance Liquid Chromatography (HPLC)

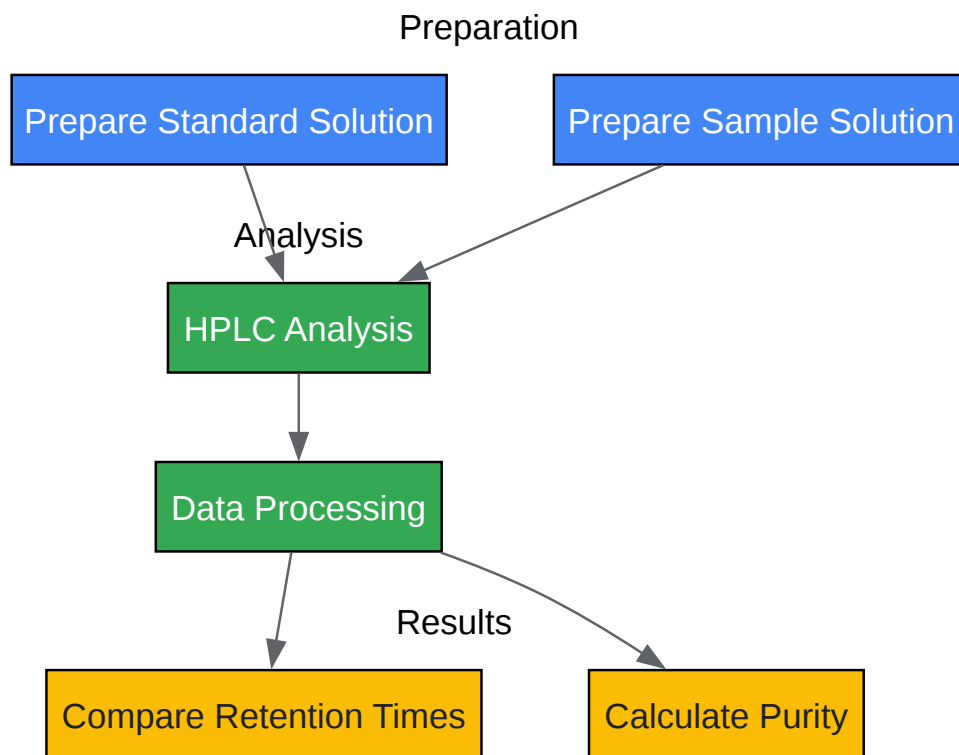
- **Preparation of Standard Solution:** Accurately weigh a small amount of 4-Fluorophenibut hydrochloride reference standard and dissolve it in a known volume of an appropriate solvent (e.g., methanol or a mixture of water and acetonitrile) to create a stock solution of known concentration.
- **Preparation of Sample Solution:** Prepare a sample solution of the 4-Fluorophenibut hydrochloride to be tested at approximately the same concentration as the standard solution.
- **HPLC Conditions:**
 - **Column:** C18 reverse-phase column.
 - **Mobile Phase:** A suitable gradient of acetonitrile and water with an additive like trifluoroacetic acid (TFA) or formic acid.
 - **Flow Rate:** Typically 1 mL/min.
 - **Detection:** UV detection at a wavelength determined by the UV spectrum of 4-Fluorophenibut hydrochloride.
 - **Injection Volume:** 10-20 μ L.
- **Analysis:** Inject the standard and sample solutions into the HPLC system. Compare the retention time and the peak area of the sample to the standard to determine the purity.

Visual Guides



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Caption: Troubleshooting workflow for 4-Fluorophenibut hydrochloride.



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Caption: Experimental workflow for purity assessment.

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